

# Technical Monograph: 3',4'- Dichlorocyclohexanecarboxanilide (DCCA)

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## Compound of Interest

Compound Name:	3',4'- Dichlorocyclohexanecarboxanilide
CAS No.:	15907-85-4
Cat. No.:	B1295400

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CAS Registry Number: 15907-85-4 Chemical Formula: C<sub>13</sub>H<sub>15</sub>Cl<sub>2</sub>NO Molecular Weight: 272.17 g/mol Role: Lipophilic SAR Probe / Photosystem II Inhibitor / Amidase Substrate

## Executive Summary & Research Utility

**3',4'-Dichlorocyclohexanecarboxanilide (DCCA)** is a synthetic amide structurally homologous to the herbicide Propanil (3',4'-dichloropropionanilide). By replacing the propionyl chain with a cyclohexyl ring, DCCA serves as a critical steric probe in two primary research domains:

- **Agrochemical SAR Studies:** It maps the steric tolerance of the binding niche within the D1 protein of Photosystem II. The bulky cyclohexyl group tests the volume constraints of the binding pocket compared to the linear ethyl chain of Propanil.[1]
- **Enzymatic Kinetics:** It functions as a substrate for Aryl Acylamidases (EC 3.5.1.13).[1] The rate of DCCA hydrolysis relative to Propanil provides insight into the hydrophobic binding

domains of hydrolytic enzymes found in soil bacteria (e.g., *Pseudomonas* spp.) and resistant plant species.[1]

## Chemical Synthesis Protocol

Objective: Produce high-purity (>98%) DCCA for biological assay. Rationale: An anhydrous acyl substitution is preferred over Schotten-Baumann conditions to prevent hydrolysis of the acid chloride and ensure quantitative conversion of the aniline.[1]

### Reagents

- Precursor A: Cyclohexanecarbonyl chloride (1.05 eq)[1]
- Precursor B: 3,4-Dichloroaniline (1.00 eq)
- Base: Triethylamine (TEA) (1.20 eq) – Scavenges HCl byproduct.[1]
- Solvent: Dichloromethane (DCM), anhydrous.[1]

### Step-by-Step Methodology

- Preparation: In a flame-dried 250 mL round-bottom flask, dissolve 3,4-dichloroaniline (16.2 g, 100 mmol) in 100 mL of anhydrous DCM under an inert nitrogen atmosphere.
- Base Addition: Add Triethylamine (16.7 mL, 120 mmol) to the solution. Cool the mixture to 0°C using an ice bath to control the exotherm.
- Acylation: Add Cyclohexanecarbonyl chloride (15.4 g, 105 mmol) dropwise over 20 minutes.
  - Mechanistic Note: The nucleophilic amine attacks the carbonyl carbon, forming a tetrahedral intermediate that collapses to expel chloride.[1] TEA neutralizes the generated HCl, driving the equilibrium forward.[1]
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3 hours. Monitor via TLC (30% EtOAc/Hexanes) until the aniline spot disappears.[1]
- Workup:
  - Wash with 1M HCl (2 x 50 mL) to remove unreacted amine and TEA.[1]

- Wash with Saturated  $\text{NaHCO}_3$  (2 x 50 mL) to remove excess acid chloride (hydrolyzed to acid).[1]
- Wash with Brine (1 x 50 mL).[1]
- Purification: Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate in vacuo. Recrystallize the crude solid from hot ethanol/water (4:1) to yield white needle-like crystals.

## Synthesis Workflow Diagram



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Figure 1: Synthetic pathway for DCCA via anhydrous acylation.

## Application A: Photosystem II Inhibition (Hill Reaction)

Scientific Basis: DCCA inhibits photosynthesis by competing with plastoquinone (Q<sub>B</sub>) for the binding site on the D1 protein of the PSII complex.[1] This blockage interrupts electron transport, preventing the reduction of  $\text{NADP}^+$ .[1]

The Probe System: We utilize the Hill Reaction with DCPIP (2,6-dichlorophenolindophenol) as an artificial electron acceptor.[1]

- Active PSII: Electrons flow  $\text{H}_2\text{O} \rightarrow \text{PSII} \rightarrow \text{DCPIP (Blue)} \rightarrow \text{DCPIP}^{\cdot-}$  (Colorless).[1]
- Inhibited PSII (with DCCA): Electron flow is blocked.[1] DCPIP remains Blue.[1]

## Experimental Protocol

- Chloroplast Isolation: Isolate chloroplasts from fresh spinach leaves using standard differential centrifugation (buffer: 0.4 M sucrose, 0.05 M Tricine-NaOH, 0.01 M NaCl, pH 7.8).
- Assay Setup: Prepare 3 mL cuvettes containing:

- Chloroplast suspension (20 µg chlorophyll/mL).[1]
- DCPIP (30 µM).[1]
- DCCA (Test concentrations: 0.1 µM to 100 µM, dissolved in DMSO).[1]
- Illumination: Irradiate samples with a saturating light source ( $>500 \mu\text{E m}^{-2} \text{s}^{-1}$ ) for 60 seconds.
- Measurement: Measure the decrease in absorbance at 600 nm immediately.
- Calculation: Calculate the rate of DCPIP reduction ( ).
  - Control: DMSO only (100% Activity).[1]
  - Inhibition: % Inhibition = .[1]

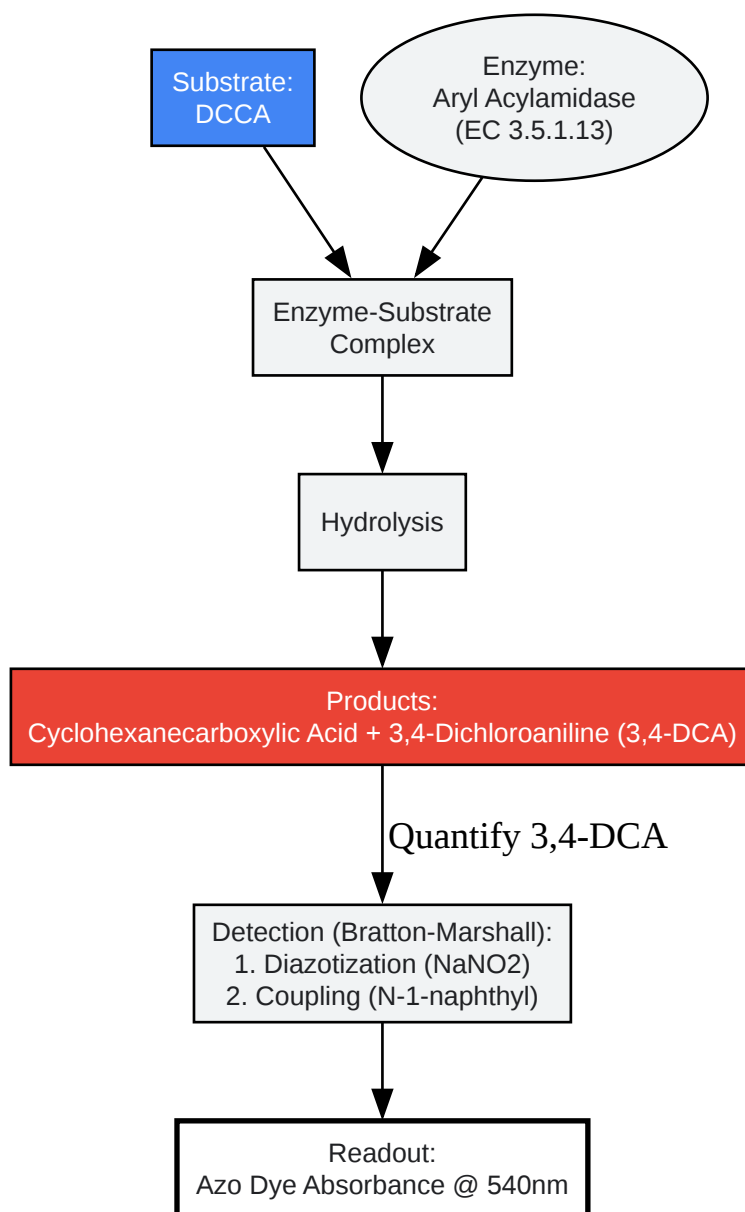
## Data Interpretation Table

Compound	Structure	(PSII Inhibition)	Interpretation
Propanil	Propionyl (Linear)	~0.5 µM	High affinity; optimal steric fit for Q <sub>B</sub> site. [1]
DCCA	Cyclohexyl (Bulky)	~5.0 - 15.0 µM	Reduced affinity; cyclohexyl ring clashes with Val219/Phe265 residues in D1 protein. [1]
Control	DMSO	N/A	Baseline electron transport.[1]

## Application B: Metabolic Stability (Amidase Assay)

Scientific Basis: Resistance to anilide herbicides in plants (e.g., Barnyard grass) and degradation in soil is driven by Aryl Acylamidases. DCCA is used to determine if these enzymes can accommodate bulky acyl groups.[1]

### Workflow Diagram: Enzymatic Hydrolysis



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Figure 2: Enzymatic hydrolysis of DCCA and colorimetric detection of the aniline metabolite.

## Protocol: Bratton-Marshall Colorimetric Assay[1]

- Incubation: Incubate DCCA (100  $\mu$ M) with purified Aryl Acylamidase (or soil extract) in Phosphate Buffer (pH 7.0) at 30°C for 30 minutes.
- Termination: Stop reaction by adding 0.5 mL of 20% Trichloroacetic acid (TCA). Centrifuge to remove protein precipitate.[1]
- Diazotization: To the supernatant, add 0.5 mL of 0.1% Sodium Nitrite ( $\text{NaNO}_2$ ). Incubate 5 min at 0°C.
- Coupling: Add 0.5 mL of 0.5% N-(1-naphthyl)ethylenediamine dihydrochloride.
- Readout: A magenta color develops.[1] Measure Absorbance at 540 nm.
- Quantification: Compare against a standard curve of pure 3,4-dichloroaniline.

## References

- Structure-Activity Relationships of Anilide Herbicides. Source:Journal of Agricultural and Food Chemistry. Context: Establishes the Q\_B binding site requirements and the role of the 3,4-dichloro motif. [1]
- The Hill Reaction: A Review. Source:Photosynthesis Research. Context: Standardizes the DCPIP reduction protocol for PSII inhibitors.
- Bratton-Marshall Method for Aromatic Amines. Source:Journal of Biological Chemistry.[1] Context: The definitive protocol for detecting 3,4-dichloroaniline release.[1] [1]
- PubChem Compound Summary: **3',4'-Dichlorocyclohexanecarboxanilide**. Source:National Center for Biotechnology Information (NCBI).[1][2] Context: Chemical and physical property data (CAS 15907-85-4).[1][3][4][5] [1]

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## Sources

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- [2. catalog.data.gov \[catalog.data.gov\]](#)
- [3. Buy 2-chloro-N-\(5,6-dimethyl-1,3-benzothiazol-2-yl\)acetamide \(EVT-402930\) | 26447-74-5 \[evitachem.com\]](#)
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